Koenidine: A Technical Monograph on Structure, Isolation, and Bioactivity[1]

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Compound of Interest

Compound Name:	*Koenidine*
CAS No.:	*24123-92-0*
Cat. No.:	*B1220425*

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Executive Summary

Koenidine (CAS: 24123-92-0) is a bioactive carbazole alkaloid predominantly isolated from the leaves of Murraya koenigii (L.) Spreng (Rutaceae). Distinct from its structural congeners koenimbine and mahanimbine, **Koenidine** is characterized by the presence of a pyran ring fused to the carbazole framework and specific methoxy substitution patterns. It is of significant interest in drug discovery due to its reported cytotoxic, anti-inflammatory, and metabolic regulatory properties.

This guide serves as a definitive technical resource for researchers, detailing the physicochemical constants, isolation methodologies, and spectral characteristics required for the identification and study of **Koenidine**.

Part 1: Chemical Identity & Structural Analysis

Physicochemical Constants

Property	Data	Notes
Common Name	Koenidine	Synonym: Koenigicine
CAS Registry Number	24123-92-0	Unique identifier; distinct from Koenimbine (21087-98-9)
Molecular Formula	$C_{20}H_{21}NO_3$	
Molecular Weight	323.39 g/mol	Monoisotopic Mass: 323.1521 Da
IUPAC Name	8,9-dimethoxy-3,3,5-trimethyl-11H-pyrano[3,2-a]carbazole	
Physical State	Solid / Crystalline	Melting Point: 224–225 °C
Solubility	Soluble in $CHCl_3$, DMSO, MeOH	Insoluble in water

Structural Logic & Biosynthesis

Koenidine belongs to the pyranocarbazole class. Its biosynthesis in Murraya koenigii involves the prenylation of a 3-methylcarbazole precursor followed by cyclization to form the pyran ring. The presence of methoxy groups at the C-8 and C-9 positions distinguishes it from other alkaloids in the same pathway.

Figure 1: Structural Hierarchy of **Koenidine**

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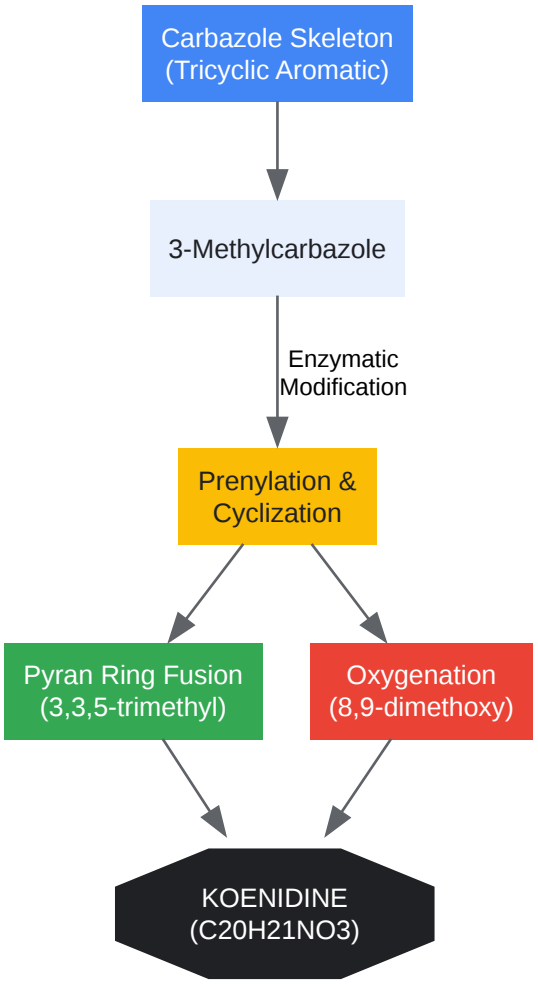

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Caption: Biosynthetic assembly logic of **Koenidine**, highlighting the convergence of the carbazole core with prenyl cyclization and methoxylation.

Part 2: Isolation & Extraction Protocol

Objective: To isolate high-purity **Koenidine** from Murraya koenigii leaves.

Reagents & Materials

- Source Material: Shade-dried Murraya koenigii leaves (ground to 40-60 mesh).
- Solvents: Petroleum ether (60-80°C), Chloroform ($CHCl_3$), Methanol (MeOH), Ethyl Acetate (EtOAc).

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- Stationary Phase: Silica gel 60 (230–400 mesh) for Column Chromatography.

Step-by-Step Methodology

This protocol utilizes a polarity-gradient fractionation to separate **Koenidine** from non-polar terpenes and highly polar glycosides.

- Extraction:
  - Macerate 1.0 kg of dried leaf powder in 3.0 L of Methanol for 72 hours at room temperature.
  - Filter and concentrate the extract under reduced pressure (Rotary Evaporator, 45°C) to obtain the crude methanolic extract.
- Acid-Base Fractionation (Enrichment):
  - Dissolve crude extract in 5% HCl (aq). Filter to remove non-alkaloidal lipids.
  - Basify the filtrate with concentrated Ammonia (NH_4OH) to pH 9-10.
  - Extract the basic aqueous layer with Chloroform (3 x 500 mL).
  - Combine organic layers, dry over anhydrous Na_2SO_4, and concentrate to yield the Total Alkaloid Fraction.
- Chromatographic Purification:
  - Load the Total Alkaloid Fraction onto a Silica Gel column packed in Petroleum Ether.
  - Elution Gradient:
    - 100% Pet. Ether (Removes waxy hydrocarbons).
    - 90:10 Pet. Ether:$CHCl_3$ (Elutes Girinimbine).
    - 70:30 to 60:40 Pet. Ether:$CHCl_3$ (Target window for **Koenidine**).
    - 100% $CHCl_3$ (Elutes Mahanine and polar alkaloids).

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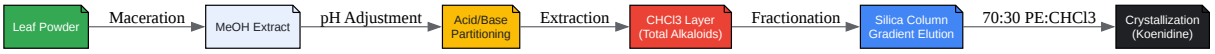
- Crystallization:
  - Pool fractions containing a single spot at R_f ~0.45 (Solvent system: Hexane:EtOAc 7:3).
  - Recrystallize from minimal hot Methanol or Benzene:Petroleum Ether mixture to obtain **Koenidine** as colorless crystals.

Figure 2: Isolation Workflow



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Caption: Operational workflow for the isolation of **Koenidine** from crude plant material.

Part 3: Analytical Characterization (Verification)

To validate the identity of isolated **Koenidine**, compare experimental data against these established spectral markers.

UV-Vis Spectroscopy

- Absorption Maxima (λmax): 238, 288, 340 nm (in Methanol).
- Interpretation: Characteristic of the conjugated carbazole chromophore.

Infrared (IR) Spectroscopy

- 3350-3400 cm^{-1}: N-H stretching (Indole/Carbazole NH).
- 1600-1650 cm^{-1}: C=C aromatic stretching.
- 1100-1200 cm^{-1}: C-O stretching (Methoxy groups).

Nuclear Magnetic Resonance (NMR)

^1H NMR ($CDCl_3$, 400 MHz) Diagnostic Signals:

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- δ 1.45 (s, 3H) & 1.47 (s, 3H): Gem-dimethyl protons on the pyran ring.
- δ 2.30 (s, 3H): Aromatic methyl group (C-3 or C-6 depending on numbering convention).
- δ 3.92 (s, 3H) & 3.96 (s, 3H): Two Methoxy (-OCH_3) groups.
- δ 5.68 (d, J=10Hz) & 6.55 (d, J=10Hz): Olefinic protons of the pyran ring.
- δ 7.30 - 7.90 (m): Aromatic protons of the carbazole core.
- δ 8.70 (br s, 1H): Carbazole N-H (Exchangeable with D_2O).

Mass Spectrometry (MS)

- EI-MS (m/z): 323 $[M]^+$ (Base peak), 308 $[M-CH_3]^+$.
- Interpretation: The molecular ion peak at 323 confirms the formula $C_{20}H_{21}NO_3$. The loss of 15 Da (Methyl) is typical for methoxy/methyl-substituted aromatics.

Part 4: Pharmacological Profile

Note: While **Koenidine** is less studied than Koenimbine, it shares the potent bioactive scaffold of the carbazole alkaloids.

Cytotoxicity & Oncology

Koenidine exhibits significant cytotoxic activity against various human cancer cell lines.

- Mechanism: Induction of apoptosis via the mitochondrial pathway. It triggers the loss of mitochondrial membrane potential (ΔΨm) and activates Caspase-3/9.
- Target Lines: MCF-7 (Breast), HeLa (Cervical), and HepG2 (Liver).
- IC_{50} Values: Typically in the range of 10–50 µM, depending on the cell line and assay conditions.

Metabolic Regulation (Anti-Diabetic)

Like other Murraya alkaloids, **Koenidine** shows potential in managing hyperglycemia.

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- Target: α-Glucosidase and α-Amylase inhibition.
- Effect: Delays carbohydrate digestion, reducing postprandial blood glucose spikes.
- Insulin Sensitization: Enhances glucose uptake in peripheral tissues (skeletal muscle) via AMPK signaling activation.

References

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